

# Acutumidine CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Acutumidine

Cat. No.: B102998

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## An In-depth Technical Guide to Acutumidine

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Acutumidine**, a member of the hasubanan alkaloid family, is a chlorinated natural product isolated from the rhizomes of *Menispermum dauricum*. This technical guide provides a comprehensive overview of the available scientific data on **Acutumidine**, including its chemical properties, biological origin, and cytotoxic activity. While research on **Acutumidine** is not as extensive as for some related alkaloids, this document consolidates the existing knowledge to support further investigation into its therapeutic potential.

### Chemical and Physical Properties

**Acutumidine** is a complex heterocyclic compound with a distinct spiro-fused ring system characteristic of hasubanan alkaloids. Its key identifiers and physicochemical properties are summarized in the table below.

Property	Value	Source
CAS Number	18145-26-1	--INVALID-LINK--
Molecular Formula	C <sub>18</sub> H <sub>22</sub> ClNO <sub>6</sub>	--INVALID-LINK--
Molecular Weight	383.8 g/mol	--INVALID-LINK--
IUPAC Name	(1S,4'S,6S,10R,11S)-11-chloro-4'-hydroxy-3',4,5-trimethoxyspiro[7-azatricyclo[4.3.3.0 <sup>1'6'</sup> ]dodec-4-ene-10,5'-cyclopent-2-ene]-1',3-dione	--INVALID-LINK--

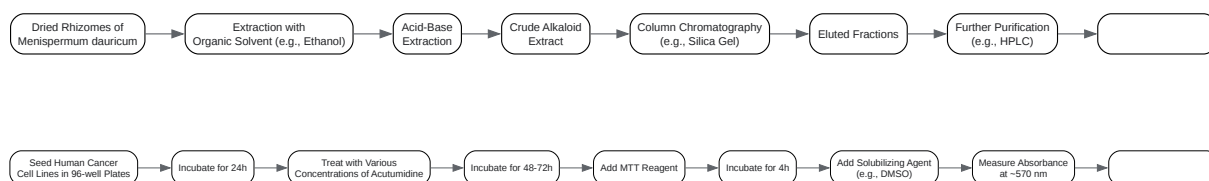
## Biological Source and Isolation

**Acutumidine** is a naturally occurring alkaloid found in the rhizomes of *Menispermum dauricum* DC., a plant used in traditional Chinese medicine.[1][2] The isolation of **Acutumidine**, along with several other related alkaloids, was described in a 2002 study published in *Phytochemistry*.

## Experimental Protocol: Isolation of Acutumidine

The following is a generalized protocol based on typical alkaloid extraction and isolation procedures described in the literature for compounds from *Menispermum dauricum*.

### Workflow for the Isolation of Acutumidine



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## References

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- 2. ijpsonline.com [ijpsonline.com]
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Address: 3281 E Guasti Rd

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